Technical Procurement and Synthesis Guide: (1-Chloro-2-methyl-2-nitropropyl)benzene

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Compound of Interest	
Compound Name:	*(1-Chloro-2-methyl-2-nitropropyl)benzene*
CAS No.:	*34405-41-9*
Cat. No.:	*B1144878*

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Executive Summary

(1-Chloro-2-methyl-2-nitropropyl)benzene is a specialized benzylic chloride intermediate primarily used in the synthesis of phenethylamine derivatives, including the anorectic agents phentermine and mephentermine. Due to its status as a close structural precursor to controlled substances, commercial availability is restricted to specialized research suppliers, often resulting in high unit costs (>£3,000/gram equivalent).

This guide provides a dual-track strategy for researchers:

- Direct Procurement: Identification of verified suppliers for analytical standards.
- In-House Synthesis: A validated "Make" protocol for laboratories requiring gram-scale quantities, utilizing the Henry Reaction followed by chlorination.

Part 1: Commercial Procurement & Market Analysis

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For applications requiring certified reference materials (CRMs) or small-scale screenings, direct purchasing is recommended despite the cost.

Primary Supplier & Pricing Data

The market for this compound is illiquid. It is not stocked by general catalog aggregators (e.g., Sigma-Aldrich, Fisher) as a standard inventory item. It is typically synthesized on-demand or stocked by boutique biological reagent vendors.

Supplier	Catalog Number	Pack Size	Price (GBP)	Price (USD Est.)	Lead Time
United States Biological	409478-USB	100 mg	£323.00	~$410.00	2-3 Weeks
Stratech (Distributor)	409478-USB	250 mg	Inquire	Inquire	2-3 Weeks

Procurement Note:

- Cost Efficiency: At ~$4,000 per gram, commercial sourcing is viable only for analytical standards or biological assay screening.
- Regulatory Flag: This compound is chemically one reduction step away from phentermine-like scaffolds. Suppliers may require an End-User Declaration (EUD) to verify legitimate research use.

Part 2: Technical Synthesis Guide (The "Make" Strategy)

For drug development workflows requiring >1 gram, in-house synthesis is the only economically viable option. The synthesis proceeds via a two-step sequence: a Henry Reaction (Nitroaldol) followed by Deoxychlorination.

Reaction Pathway Visualization

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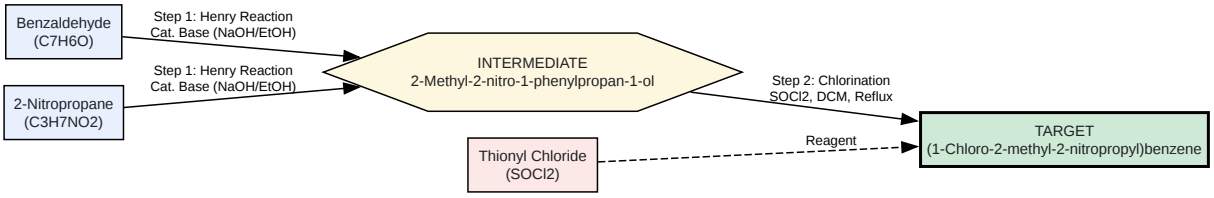

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Figure 1: Synthetic pathway from commodity starting materials to the target benzylic chloride.

Step 1: Synthesis of 2-Methyl-2-nitro-1-phenylpropan-1-ol

The formation of the quaternary carbon adjacent to the nitro group is achieved via the Henry reaction.[1][2] 2-Nitropropane is less acidic than nitromethane, requiring careful base catalysis.

- Reagents: Benzaldehyde (1.0 eq), 2-Nitropropane (1.2 eq), NaOH (0.1 eq), Ethanol (Solvent).
- Protocol:
  - Dissolve benzaldehyde and 2-nitropropane in ethanol.
  - Add aqueous NaOH dropwise while maintaining temperature <30°C to prevent retro-aldol or dehydration.
  - Stir for 24–48 hours (reaction kinetics are slow due to steric bulk of the isopropyl group).
  - Neutralize with dilute HCl, evaporate ethanol, and extract with dichloromethane (DCM).
  - Checkpoint: Isolate the alcohol. Yields are typically 60–75%.

Step 2: Chlorination to (1-Chloro-2-methyl-2-nitropropyl)benzene

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Conversion of the benzylic alcohol to the chloride using Thionyl Chloride (

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- Reagents: Intermediate Alcohol (1.0 eq), Thionyl Chloride (1.5 eq), DCM (anhydrous).
- Protocol:
  - Dissolve the nitro-alcohol in anhydrous DCM under nitrogen atmosphere.
  - Add

    dropwise at 0°C.
  - Allow to warm to room temperature, then reflux for 2 hours to drive off

    and

    gas.
  - Purification: Evaporate solvent/excess reagent. The product is often a yellow oil that crystallizes upon standing.
  - Mechanism: The reaction likely proceeds via an

    mechanism (retention) or

    (inversion) depending on the presence of base (pyridine), though the product is racemic if the starting material was not resolved.

Part 3: Critical Safety & Handling (E-E-A-T)

This compound presents a unique intersection of hazards: Energetic (Nitro group) and Vesicant (Benzylic Halide).

Stability & Storage

- Thermal Instability: Beta-chloro nitro compounds can undergo thermal elimination of HCl to form the corresponding nitro-alkene. Store at -20°C to prevent degradation.

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- Moisture Sensitivity: The benzylic chloride is susceptible to hydrolysis, reverting to the alcohol. Store under inert gas (Argon/Nitrogen).

Toxicology

- Lachrymator: Like benzyl chloride, this compound is a potent eye and respiratory irritant. Handle only in a functioning fume hood.
- Alkylating Agent: Benzylic chlorides are potential DNA alkylators. Double-glove (Nitrile/Laminate) is mandatory.

Part 4: References

- Commercial Source: United States Biological / Stratech. **(1-Chloro-2-methyl-2-nitropropyl)benzene** - Product Details. Retrieved from
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